

Territrem C: Key Chemical Properties & Stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Territrem C

CAS No.: 89020-33-7

Cat. No.: S598970

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Understanding **Territrem C**'s intrinsic properties is the first step in troubleshooting degradation issues. The table below summarizes its core characteristics.

Property	Description
Chemical Name	Territrem C
Molecular Formula	C ₂₈ H ₃₂ O ₉ [1] [2] [3]
Molecular Weight	512.6 g/mol [2]
IUPAC Name	4-Hydroxy-3,5-dimethoxy phenyl derivative (structural difference from Territrem B) [1] [3]
Purity	>95% by HPLC (commercial standard) [2]
Recommended Storage	Soluble in methanol and DMSO for long-term storage [2]

Frequently Asked Questions & Troubleshooting

Q1: What are the primary stability concerns for Territrem C? The key instability of **Territrem C** is related to its **chemical structure**, specifically its **4-hydroxy-3,5-dimethoxy phenyl moiety** [1] [3]. This

moiety can undergo methylation to form Territrem B. Therefore, exposure to methylating agents is a major degradation pathway. **Territrem C** is also a tremorgenic mycotoxin, and its degradation could lead to a loss of its characteristic biological activity [2].

Q2: How can I prevent the methylation of **Territrem C** in my experiments?

- **Reagent Control:** Avoid using dimethyl sulfate and other methylating agents in the same lab environment or with shared equipment [1] [3].
- **Solvent Purity:** Ensure solvents like methanol and DMSO are of high analytical grade to avoid contaminants that might catalyze degradation.
- **Storage Conditions:** Adhere to the recommended storage conditions. Aliquot the compound to avoid repeated freeze-thaw cycles and prolonged exposure to room temperature.

Q3: My sample of **Territrem C** has lost its biological activity. What could be the reason?

- **Chemical Degradation:** The most likely cause is the structural degradation of **Territrem C**, possibly through methylation or other oxidative processes, altering its ability to inhibit acetylcholinesterase [2].
- **Solution:** Verify the integrity of your compound via **HPLC analysis** and compare it to a known standard [2]. Re-test a newly prepared aliquot to confirm if the loss of activity is due to degradation.

Experimental Protocol: Handling and Stability Assessment

This protocol outlines best practices for handling **Territrem C** and assessing its stability.

1. Sample Reconstitution and Storage

- **Solvent:** Use anhydrous methanol or DMSO of the highest purity available to reconstitute **Territrem C** [2].
- **Aliquoting:** Upon receipt, immediately aliquot the compound into small, single-use vials.
- **Storage:** Store the aliquots at **-20°C or below**, protected from light. Under these conditions, the compound is expected to be stable for long periods [2].

2. Assessing Structural Integrity via HPLC

- **Method:** Use Reverse-Phase HPLC with a C18 column.
- **Mobile Phase:** A gradient of water and acetonitrile, both containing 0.1% formic acid.
- **Detection:** UV detection at 254 nm or by mass spectrometry.

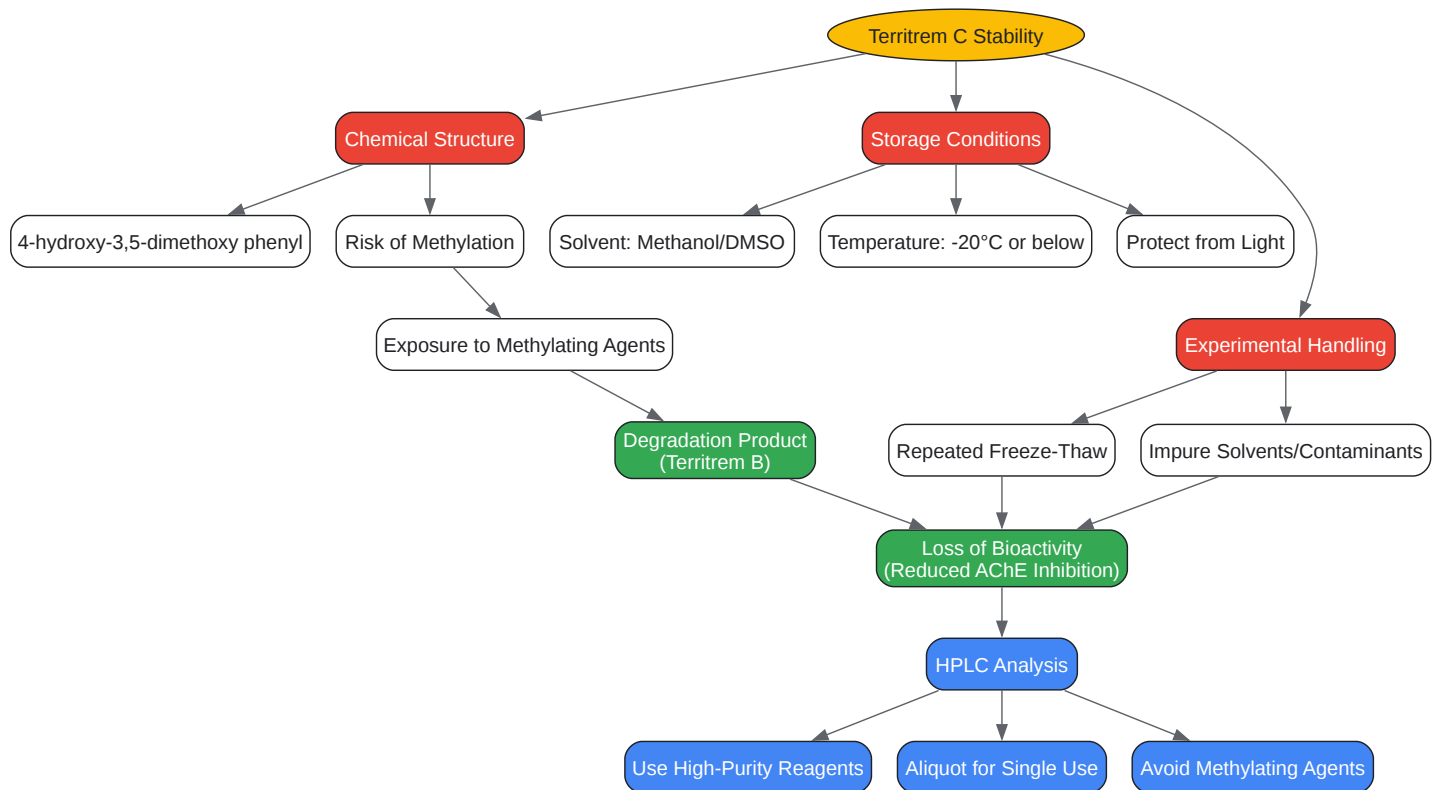
- **Analysis:** Compare the chromatogram of your sample to a reference standard. A single peak at the correct retention time indicates a pure sample. The appearance of new peaks suggests degradation.

3. Testing for Methylation Product (Territrem B)

- If methylation is suspected, use an analytical method (like HPLC or TLC) that can separate **Territrem C** (4-hydroxy-3,5-dimethoxy phenyl) from Territrem B (3,4,5-trimethoxy phenyl) [1] [3].

Territrem C Stability and Workflow

The following diagram illustrates the key factors affecting **Territrem C** stability and the recommended workflow for troubleshooting degradation issues.



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References

1. Isolation, chemical structure , acute toxicity, and some... [pubmed.ncbi.nlm.nih.gov]
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